

# Dihydrozeatin Riboside: A Technical Guide to its Structure, Properties, and Analysis

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## Compound of Interest

Compound Name: *Dihydrozeatin riboside*

Cat. No.: *B1246879*

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For Researchers, Scientists, and Drug Development Professionals

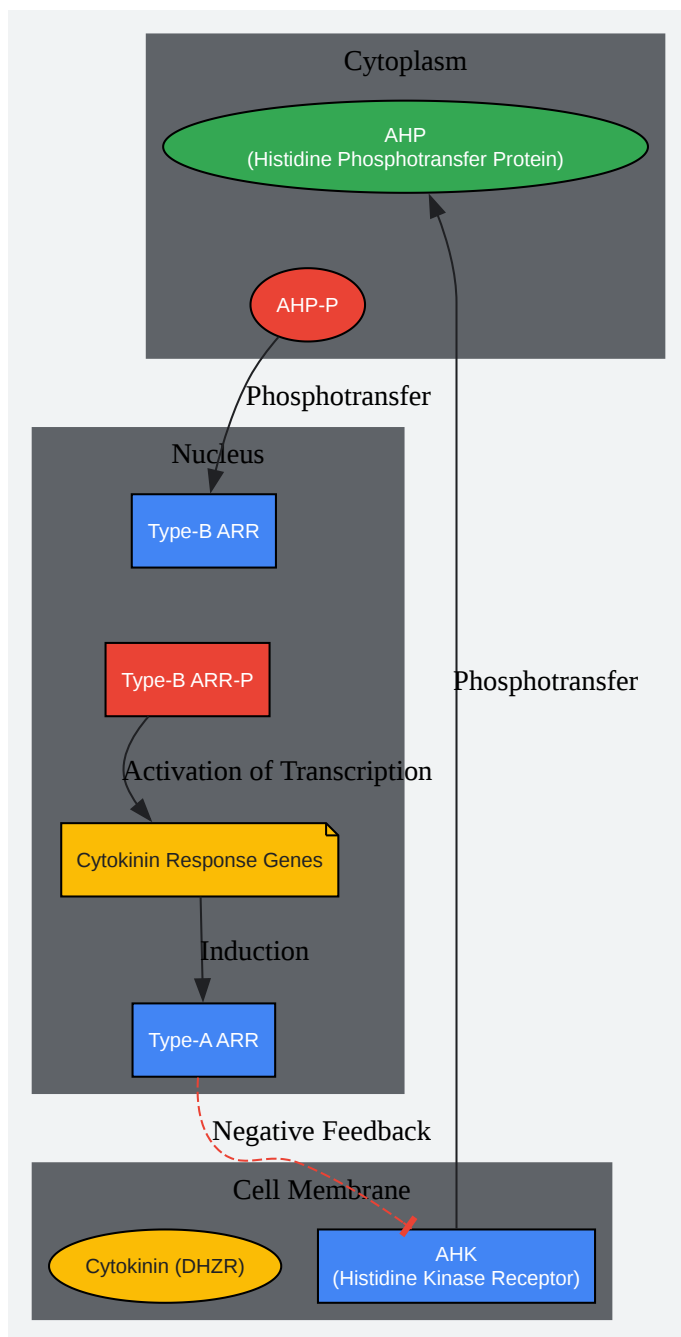
## Introduction

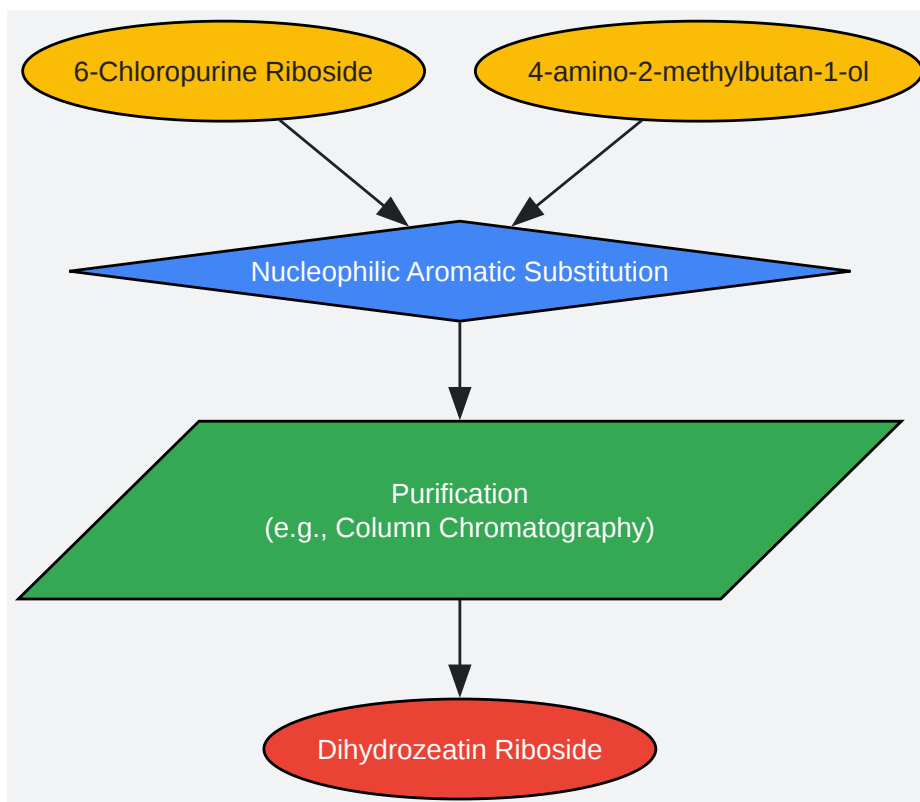
**Dihydrozeatin riboside** (DHZR) is a naturally occurring cytokinin, a class of plant hormones that play a crucial role in various aspects of plant growth and development. As a derivative of adenine, its structure consists of a purine base linked to a ribose sugar, with a characteristic dihydrozeatin side chain. This document provides an in-depth technical overview of the structure, chemical properties, and analytical methodologies related to **dihydrozeatin riboside**, intended for researchers, scientists, and professionals in the field of drug development.

## Structure and Chemical Properties

**Dihydrozeatin riboside** is a purine nucleoside characterized by a saturated side chain at the N6 position of the adenine ring, attached to a  $\beta$ -D-ribofuranosyl moiety at the N9 position. This structure distinguishes it from its unsaturated counterpart, zeatin riboside.

Chemical Structure:





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